

Technical Monograph: 2,6-Dimethyl-4-Propylpiperidine

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-propylpiperidine

Cat. No.: B15275625

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

The addition of a propyl chain at the C4 position of the 2,6-dimethylpiperidine scaffold significantly alters the lipophilicity and steric volume of the molecule, making it a valuable probe for hydrophobic pockets in ion channel research (e.g., nicotinic acetylcholine receptors) and a chiral building block for asymmetric synthesis.

Nomenclature & Identifiers

Parameter	Data
Systematic Name	2,6-dimethyl-4-propylpiperidine
Parent Scaffold	Piperidine (Azacyclohexane)
Parent CID	
	C
	H
	N
Molecular Formula	
Molecular Weight	155.28 g/mol
SMILES (Isomeric)	CCC[C@H]1CNC1 (All-cis isomer)

Computed Physicochemical Properties

Data below are predicted values based on QSAR modeling of the 2,6-dimethylpiperidine scaffold.

Property	Value	Structural Implication
XLogP3-AA	3.4 ± 0.2	Significantly more lipophilic than the parent (LogP 1.6), facilitating blood-brain barrier (BBB) penetration.
pKa (Predicted)	10.8 - 11.2	Highly basic secondary amine; exists as a cation at physiological pH.
H-Bond Donors	1	Secondary amine (N-H).
Polar Surface Area	12.0 Å ²	Low PSA indicates high membrane permeability.
Boiling Point	~185°C	Estimated at 760 mmHg based on homolog extrapolation.

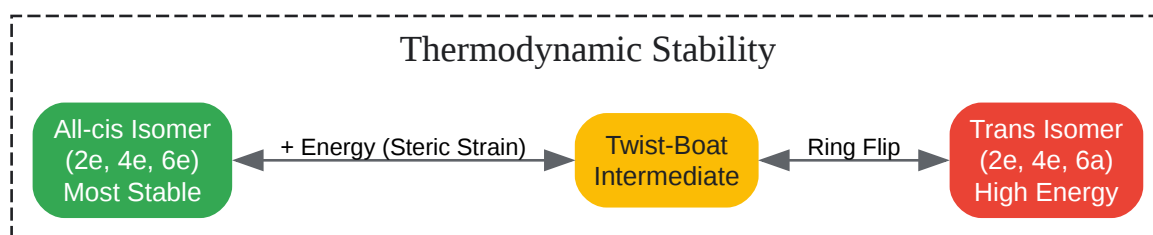
Stereochemical Dynamics: The "Anchor" Effect

The reactivity and biological activity of **2,6-dimethyl-4-propylpiperidine** are dictated by its conformational isomerism. The molecule exists primarily in a chair conformation.^[1]

Conformational Analysis

To minimize 1,3-diaxial interactions, the substituents on the piperidine ring preferentially adopt equatorial positions.

- **2,6-Positions:** The two methyl groups create a "steric gate" at the nitrogen. The cis-2,6 isomer (equatorial-equatorial) is thermodynamically more stable than the trans isomer (equatorial-axial) by approximately 2.8 kcal/mol.
- **4-Position:** The propyl group acts as a "conformational anchor." In the all-cis isomer (2,6-cis-4-cis), the propyl group is also equatorial, locking the ring into a rigid chair structure.



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Figure 1: Conformational equilibrium. The all-equatorial 'cis' form is favored due to lack of 1,3-diaxial strain.

Synthetic Protocol: The Modified Hantzsch Pathway

Since **2,6-dimethyl-4-propylpiperidine** is not a common catalog item, it is synthesized via the Hantzsch Pyridine Synthesis followed by catalytic hydrogenation. This protocol ensures control over the substitution pattern.

Reaction Scheme

- Condensation: Butyraldehyde + Ethyl Acetoacetate + Ammonia

1,4-Dihydropyridine.

- Oxidation: Dihydropyridine

Pyridine (Aromatization).

- Decarboxylation: Removal of ester groups (via hydrolysis/heat).
- Reduction: Pyridine

Piperidine (Stereoselective hydrogenation).

Detailed Methodology

Step 1: Precursor Assembly (4-Propyl-2,6-Lutidine)

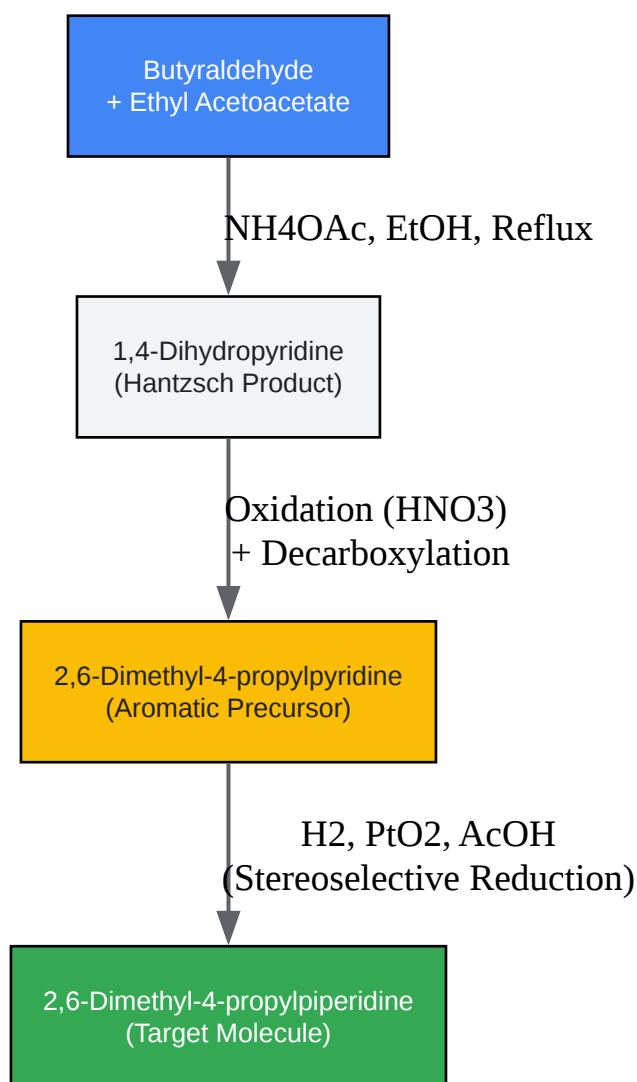
- Reagents: Butyraldehyde (1.0 eq), Ethyl Acetoacetate (2.0 eq), Ammonium Acetate (1.2 eq).
- Solvent: Ethanol (Reflux).[\[2\]](#)
- Procedure:
 - Reflux reagents in ethanol for 4 hours to form the 1,4-dihydropyridine intermediate.
 - Treat with HNO (or DDQ) to aromatize the ring to the pyridine diester.
 - Hydrolyze esters with KOH, then decarboxylate by heating with CaO to yield 2,6-dimethyl-4-propylpyridine.

Step 2: Catalytic Hydrogenation (Stereoselective)

This step determines the cis/trans ratio. Using Platinum (IV) oxide (Adams' catalyst) in acidic media favors the cis isomer.

- Reagents: 2,6-dimethyl-4-propylpyridine, H gas (50 psi), PtO (5 mol%), Glacial Acetic Acid.

- Protocol:
 - Dissolve the pyridine precursor in glacial acetic acid.
 - Add PtO catalyst under inert atmosphere (N₂).
 - Pressurize with H₂ to 50 psi in a Parr shaker.
 - Agitate at room temperature for 12 hours.
 - Workup: Filter catalyst through Celite. Basify filtrate with NaOH (pH > 12) to liberate the free amine. Extract with dichloromethane.



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Figure 2: Synthetic workflow from acyclic precursors to the saturated heterocycle.

Biological & Pharmacological Context[2][8]

The **2,6-dimethyl-4-propylpiperidine** scaffold shares structural homology with Solenopsins (fire ant alkaloids) and local anesthetics like Mepivacaine (which contains a 2,6-dimethylphenyl moiety).

Mechanism of Action (Hypothetical)

Based on SAR data of analogous 2,6-disubstituted piperidines:

- Nicotinic Acetylcholine Receptors (nAChR): The alkyl side chain (propyl) allows the molecule to act as a non-competitive antagonist by lodging into the hydrophobic ion channel pore, blocking ion flux.
- Antimicrobial Activity: The lipophilic tail (propyl) disrupts bacterial cell membranes, a mechanism observed in Solenopsin analogs.

Safety & Handling (GHS Classification)

Based on the parent compound 2,6-Dimethylpiperidine.

- Signal Word: DANGER
- H314: Causes severe skin burns and eye damage.
- H226: Flammable liquid and vapor.
- P-Codes: P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously).

References

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- Arbiser, J. L., et al. (2007). Solenopsin, the alkaloidal component of the fire ant (Solenopsis invicta), is a naturally occurring inhibitor of phosphatidylinositol-3-kinase signaling and angiogenesis. Blood, 109(2), 560-565. (Biological activity of 2,6-disubstituted piperidines).

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Sources

- [1. 2,6-Dimethylpiperidine - Wikipedia \[en.wikipedia.org\]](#)
- [2. 1. Predict the synthesis of the following compounds: a\) 2,6-Dimethyl-4.. \[askfilo.com\]](#)
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